

# A Comprehensive Technical Guide to 4'-Nitroacetanilide

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## Compound of Interest

Compound Name: 4'-Nitroacetoacetanilide

Cat. No.: B1361057

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A Note on Chemical Nomenclature: This guide provides information on 4'-Nitroacetanilide, as searches for "**4'-Nitroacetoacetanilide**" consistently resolve to this compound, suggesting it is the intended subject of inquiry.

CAS Number: 104-04-1[1][2][3][4]

This technical guide serves as an in-depth resource for researchers, scientists, and professionals in drug development, offering detailed information on the properties, synthesis, and applications of 4'-Nitroacetanilide.

## Chemical and Physical Properties

4'-Nitroacetanilide is a crystalline solid that is stable under normal conditions.[2] It is incompatible with strong oxidizing agents.[1][2] The compound appears as yellow to green-yellow or green-brown solid.[1]

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[3]
Molecular Weight	180.16 g/mol	[3]
Melting Point	213-215 °C	[1]
Boiling Point	312.97 °C (estimate)	[1]
Density	1.340 g/cm <sup>3</sup>	[1]
Water Solubility	2.2 g/L at room temperature	[2]
Solubility in other solvents	Soluble in hot water, alcohol, and ether.	[2]
pKa	13.91 ± 0.70 (Predicted)	[1]
Appearance	Yellow to tan powder	[2]
Storage Temperature	Below +30°C	[1]

## Synthesis of 4'-Nitroacetanilide

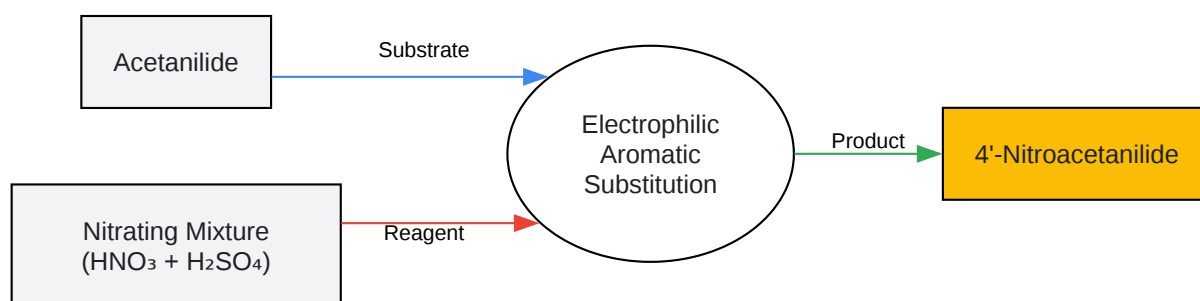
A common method for the synthesis of 4'-Nitroacetanilide is the nitration of acetanilide using a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid. The sulfuric acid acts as a catalyst, facilitating the formation of the nitronium ion (NO<sub>2</sub><sup>+</sup>), which is the active electrophile in the reaction.[1][5]

Materials:

- Acetanilide
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Ice

## Procedure:

- In a beaker, dissolve 0.5 g of acetanilide in 0.6 ml of glacial acetic acid.
- To this solution, add 1 ml of concentrated sulfuric acid.
- Cool the mixture in an ice-salt bath to a temperature between 5-10°C.[1][5]
- Prepare the nitrating mixture by carefully adding 0.25 ml of concentrated nitric acid to 0.2 ml of concentrated sulfuric acid.
- Slowly add the nitrating mixture dropwise to the cooled acetanilide solution, ensuring the temperature does not exceed 10°C.[1][5]
- After the addition is complete, allow the mixture to warm to room temperature and let it stand for 30 minutes.[1][5]
- Pour the reaction mixture into a beaker containing ice and water to precipitate the 4'-Nitroacetanilide.
- Collect the solid product by filtration and wash it with water.
- The crude product can be purified by recrystallization from aqueous ethanol.[1][5]



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Caption: Synthesis of 4'-Nitroacetanilide via Electrophilic Aromatic Substitution.

## Applications and Uses

4'-Nitroacetanilide is a significant intermediate in various chemical syntheses. Its primary applications include:

- **Dye Manufacturing:** It serves as a precursor in the production of certain dyes.[6]
- **Pharmaceutical Synthesis:** It is used in the preparation of other compounds, such as 4-aminoacetanilide, which can be further utilized in the synthesis of pharmaceuticals.[1][5] For instance, it is a key intermediate in the synthesis of paracetamol (acetaminophen).[7]
- **Chemical Research:** It is used as a test substrate in research, for example, in studies involving hydrolysis, where its reaction can be monitored by UV spectroscopy.[1][5] It is also a valuable starting material for synthesizing other organic molecules.[8]

## Safety and Handling

4'-Nitroacetanilide is classified as an irritant.[2] It can cause irritation to the eyes, respiratory system, and skin.[2][9][10]

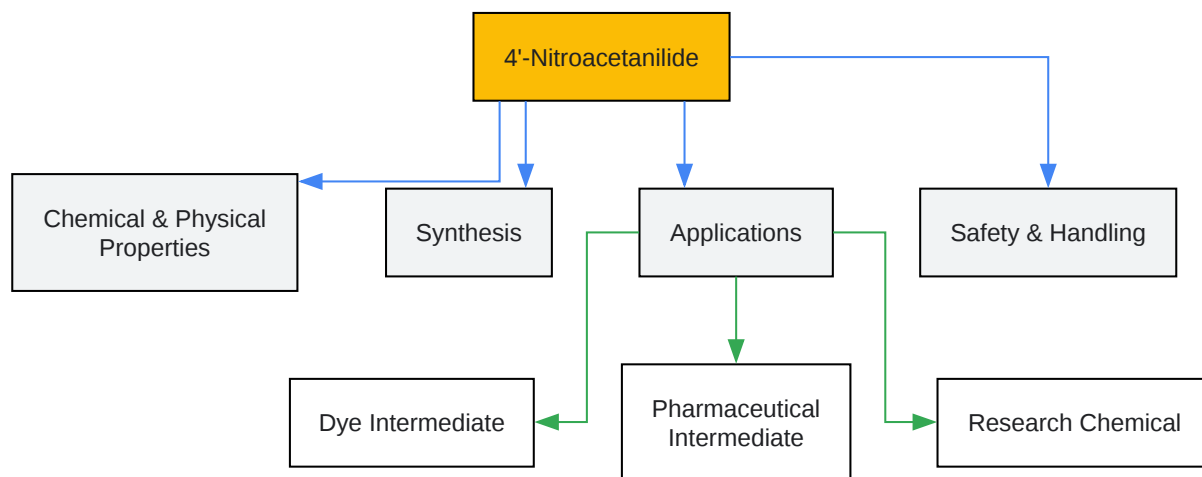
Precautionary Measures:

- **Personal Protective Equipment:** Wear appropriate protective gloves, clothing, and eye/face protection.[9][10]
- **Ventilation:** Use only in well-ventilated areas.[10]
- **Handling:** Avoid contact with skin and eyes and prevent the formation of dust.[10]

First Aid:

- **Eye Contact:** Flush eyes with plenty of water for at least 15 minutes.[9]
- **Skin Contact:** Wash skin with plenty of water.[9]
- **Inhalation:** Move the person to fresh air.[9]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water.[9]

In all cases of exposure, it is recommended to seek medical attention.[9]



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Caption: Key Aspects of 4'-Nitroacetanilide.

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